

Application Notes and Protocols for Karanal in Fragrance Formulation Studies

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Compound of Interest

Compound Name: *Karanal*

Cat. No.: *B1171237*

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Abstract: This document provides detailed application notes and experimental protocols for the use of **Karanal** (CAS No. 117933-89-8), a potent, dry, woody-amber fragrance ingredient, in various formulation studies. It is intended for researchers, scientists, and professionals in the fragrance and consumer product development industries. The information compiled herein covers the physicochemical properties, olfactory profile, performance data, and stability of **Karanal**, along with standardized protocols for its evaluation.

1. Introduction

Karanal, chemically known as 2-(2,4-Dimethyl-3-cyclohexen-1-yl)-5-methyl-5-(1-methylpropyl)-1,3-dioxane, is a synthetic aroma chemical developed by Givaudan.[1][2] It is highly valued for its powerful and radiant dry, woody-amber character, exceptional substantivity, and long-lasting tenacity.[1][3] These properties make it a key component in fine fragrances, particularly masculine compositions, and a high-performance ingredient in functional products such as soaps, detergents, shampoos, and fabric conditioners.[2][4] Its stability in a wide pH range further enhances its utility in various product bases.[1]

Regulatory Note: As of 2023, **Karanal** has been identified as a Substance of Very High Concern (SVHC) by the European Chemicals Agency (ECHA), and its use in cosmetic products placed on the European Union market has been restricted.[5][6] Givaudan has also begun phasing out its internal use due to evolving regulatory and environmental trends.[1] Researchers and formulators should consult the latest regional and international regulations, such as IFRA standards, before use in new developments.[1]

Quantitative Data Summary

The following tables summarize the key quantitative and qualitative data for **Karanal**, facilitating easy comparison and reference.

Table 1: Physicochemical Properties of **Karanal**

Property	Value	Reference(s)
CAS Number	117933-89-8	[1] [7] [8]
Chemical Name	2-(2,4-Dimethyl-3-cyclohexen-1-yl)-5-methyl-5-(1-methylpropyl)-1,3-dioxane	[1] [2]
Molecular Formula	C ₁₇ H ₃₀ O ₂	[1] [7]
Molecular Weight	266.42 g/mol	[7]
Appearance	Colorless to pale yellow clear liquid	[1] [2] [9]
Specific Gravity	0.959 - 0.965 @ 25°C	[4]
Refractive Index	1.478 - 1.484 @ 20°C	[7]
Boiling Point	~300 - 329.9°C	[7] [8]
Vapor Pressure	0.00067 - 0.0009 hPa @ 25°C	[2] [7] [9]
Flash Point	>93.3°C (>200°F)	[4] [7]
Log P (o/w)	5.2 - 6.5	[7] [9]
Solubility	Soluble in alcohol	[10]

Table 2: Olfactory Profile of **Karanal**

Parameter	Description	Reference(s)
Odor Type	Dry, Woody, Ambery	[1][11]
Odor Description	A powerful, radiant, and persistent dry woody-amber note with potential floral (lily-like) and fruity top nuances.	[1][4][11]
Odor Strength	Very high	[1]
Tenacity on Blotter	Several months	[2][9]
Odor Life on Strip	96 hours (reported)	[12]
Detection Threshold	2.75 ng/L in air	[7]
Recommended Use Level	Traces - 2%	[1][2][12]
Synergies	Iso E Super®, Ambermax®, Vertofix Coeur, cedarwood molecules, lactones, fruity top notes, Bourgeonal, Methyl Cedryl Ketone, and musks.	[1][7]

Table 3: Performance and Stability of **Karanal** in Various Applications

Application	pH Range	Stability/Performance Rating	Key Attributes	Reference(s)
Fine Fragrance (Alcoholic)	N/A	Very Good (9/9)	Core note in woody-amber accords	[1][12]
Acid Cleaner	2	Good	Robust pH stability	[1][9]
Antiperspirant	3.5	Moderate	Potential for instability	[9]
Fabric Conditioner	3	Good	Excellent fiber substantivity	[1][9]
Shampoo	6	Good	Good bloom and substantivity	[1][9]
APC Cleaner	9	Good	Robust pH stability	[1][9]
Soap	10	Good	Good bloom effect	[1][9]
Powder Detergent	10.5	Good	High-impact performance	[1][9]
Liquid Bleach	11	Moderate	Mild odor degradation	[1]
Candles/Incense	N/A	Good	Good burning performance	[1][2]

Experimental Protocols

Detailed methodologies for the evaluation of **Karanal** in fragrance formulations are provided below. These protocols are designed to ensure standardized and reproducible results.

Protocol for Olfactory Evaluation on Blotter

This protocol assesses the olfactory characteristics of **Karanal** over time.

Materials:

- **Karanal** (neat or in dilution, e.g., 10% in ethanol)
- Standard fragrance blotter strips (mouillettes)
- Pipettes
- Blotter stand
- Odor-free evaluation area

Procedure:

- Preparation: Label blotter strips with the material name, concentration, and date.
- Application: Dip the narrow end of a blotter strip into the **Karanal** solution for 2-3 seconds, ensuring about 1 cm of the strip is saturated.[\[13\]](#)
- Initial Evaluation (Top Notes): Remove the blotter and allow the solvent (if any) to evaporate for 10-20 seconds. Wave the blotter about 5-10 cm from the nose and inhale gently.[\[14\]](#)
Record initial impressions of the top notes.
- Mid-Stage Evaluation (Heart/Body Notes): Place the blotter on a stand in an odor-free, well-ventilated area. Evaluate the scent at regular intervals (e.g., 10 min, 1 hr, 3 hrs, 6 hrs) to observe the evolution of the heart/body of the fragrance.[\[14\]](#) Note any changes in character.
- Long-Term Evaluation (Base Notes/Tenacity): Continue to evaluate the blotter daily to assess the dry-down characteristics and overall tenacity. Given **Karanal**'s long tenacity, this may continue for weeks or months.[\[2\]](#)
- Data Recording: For each time point, record detailed odor descriptors, perceived intensity (e.g., on a 1-5 scale), and any other observations.

Protocol for Stability Testing in a Product Base (e.g., Shampoo)

This protocol evaluates the chemical and olfactory stability of **Karanal** when incorporated into a consumer product base.

Materials:

- **Karanal**
- Unfragranced shampoo base (pH 6)
- Glass beakers and stirring equipment
- Airtight glass storage containers
- Incubators/ovens and a dark storage area at room temperature
- UV light cabinet (optional)[[15](#)]

Procedure:

- Sample Preparation:
 - Prepare a batch of shampoo base with a target concentration of **Karanal** (e.g., 0.5%).
 - Gently but thoroughly mix **Karanal** into the base until homogeneous. Avoid excessive aeration.
 - Prepare an unfragranced control sample of the same base.
- Storage Conditions:
 - Divide the fragranced shampoo into multiple aliquots in airtight glass containers.
 - Store the samples under various conditions to simulate shelf-life:[[15](#)]
 - Accelerated Aging: 40°C in an oven.
 - Room Temperature: 25°C in the dark.
 - Light Exposure: Room temperature under a controlled UV/daylight source.

- Evaluation Schedule: Evaluate the samples at baseline (T=0) and at specified intervals (e.g., 1 week, 4 weeks, 8 weeks, 12 weeks).
- Evaluation Parameters:
 - Olfactory: Dispense a small amount of the aged product and evaluate the fragrance for any changes in character, intensity, or the presence of off-odors compared to the T=0 sample and the room temperature sample.
 - Physical: Observe and record any changes in the product's physical properties, such as color, viscosity, or phase separation.[\[15\]](#)
- Data Analysis: Compare the results from the different storage conditions to predict the long-term stability of **Karanal** in the shampoo base.

Protocol for Substantivity Testing on Fabric

This protocol measures the tenacity and lingering effect of **Karanal** on fabric after washing.

Materials:

- **Karanal** incorporated into a fabric conditioner base (e.g., at 1.0%)
- Standardized fabric swatches (e.g., cotton terry towels)
- Laboratory washing machine
- Odor-free line for drying
- Trained sensory panelists

Procedure:

- Washing Cycle:
 - Place a pre-weighed load of fabric swatches into the washing machine.
 - Run a standard washing cycle with an unfragranced detergent.

- Add the specified dose of the **Karanal**-fragranced fabric conditioner during the final rinse cycle.
- Drying:
 - After the cycle, remove the swatches and hang them to line-dry in a controlled, odor-free environment.
- Sensory Evaluation:
 - Have trained panelists evaluate the odor intensity of the fabric swatches at different stages:
 - Wet Stage: Immediately after removal from the washing machine.
 - Dry Stage: After 24 hours of line drying.
 - Post-Dry Stage: At subsequent intervals (e.g., 3 days, 7 days) to assess long-term substantivity.
- Intensity Rating: Panelists should rate the odor intensity on a labeled magnitude scale (e.g., 0 = no odor, 10 = extremely strong).
- Data Analysis: Plot the mean intensity ratings over time to create a substantivity curve for **Karanal** on the fabric.

Protocol Outline for Gas Chromatography-Olfactometry (GC-O)

GC-O is an instrumental technique that uses the human nose as a detector to identify which compounds in a complex mixture are odor-active.^{[16][17]}

Objective: To identify the specific odor contribution of **Karanal** within a complete fragrance formula and to detect any changes after aging.

Instrumentation:

- Gas Chromatograph (GC) with a column suitable for fragrance analysis.

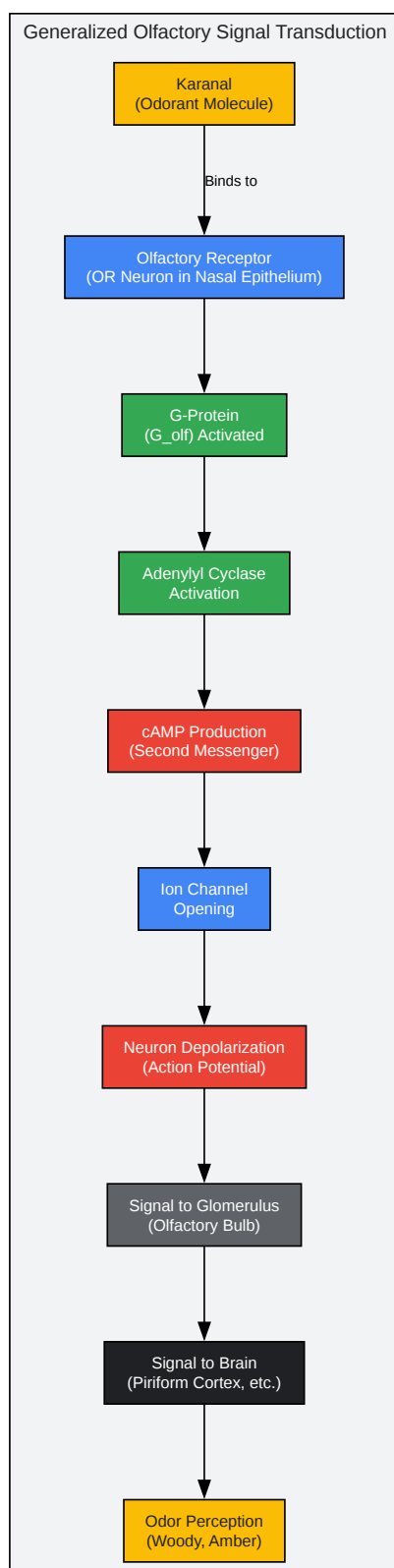
- Effluent splitter that directs the column output to both a standard detector (e.g., Mass Spectrometer, MS) and a heated olfactometry port (sniff port).[18]
- Trained human assessor.

Procedure:

- Sample Injection: A diluted sample of the fragrance oil (containing **Karanal**) is injected into the GC.
- Separation: The GC separates the individual volatile components of the fragrance based on their boiling points and polarity.
- Dual Detection:
 - Olfactometry: A trained assessor sniffs the effluent from the sniff port and records the time, duration, intensity, and description of every odor detected.[17][19]
 - MS Detection: Simultaneously, the MS detector records the mass spectrum of each eluting compound, allowing for chemical identification.[20]
- Data Correlation: The olfactogram (a chart of odors detected over time) is aligned with the chromatogram from the MS. This allows for the direct correlation of a specific odor detected by the assessor to a specific chemical compound identified by the MS.
- Application: This technique can be used to:
 - Confirm the odor profile of the **Karanal** peak in the mixture.
 - Assess if **Karanal** is masking or enhancing other notes.
 - Analyze an aged sample to see if any degradation products with off-odors have formed.

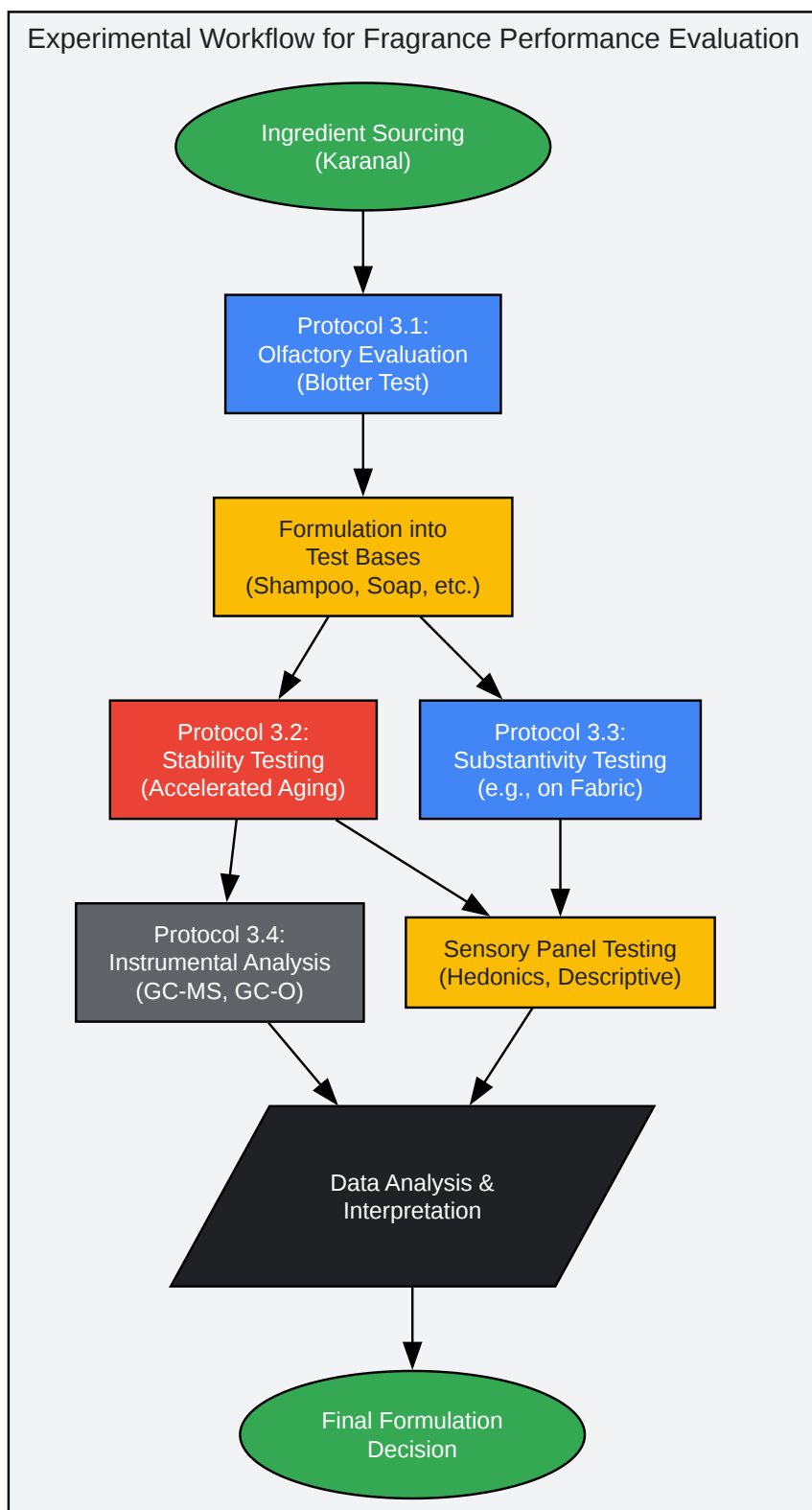
Visualizations: Pathways and Workflows

The following diagrams illustrate key conceptual and experimental frameworks relevant to the study of **Karanal**.



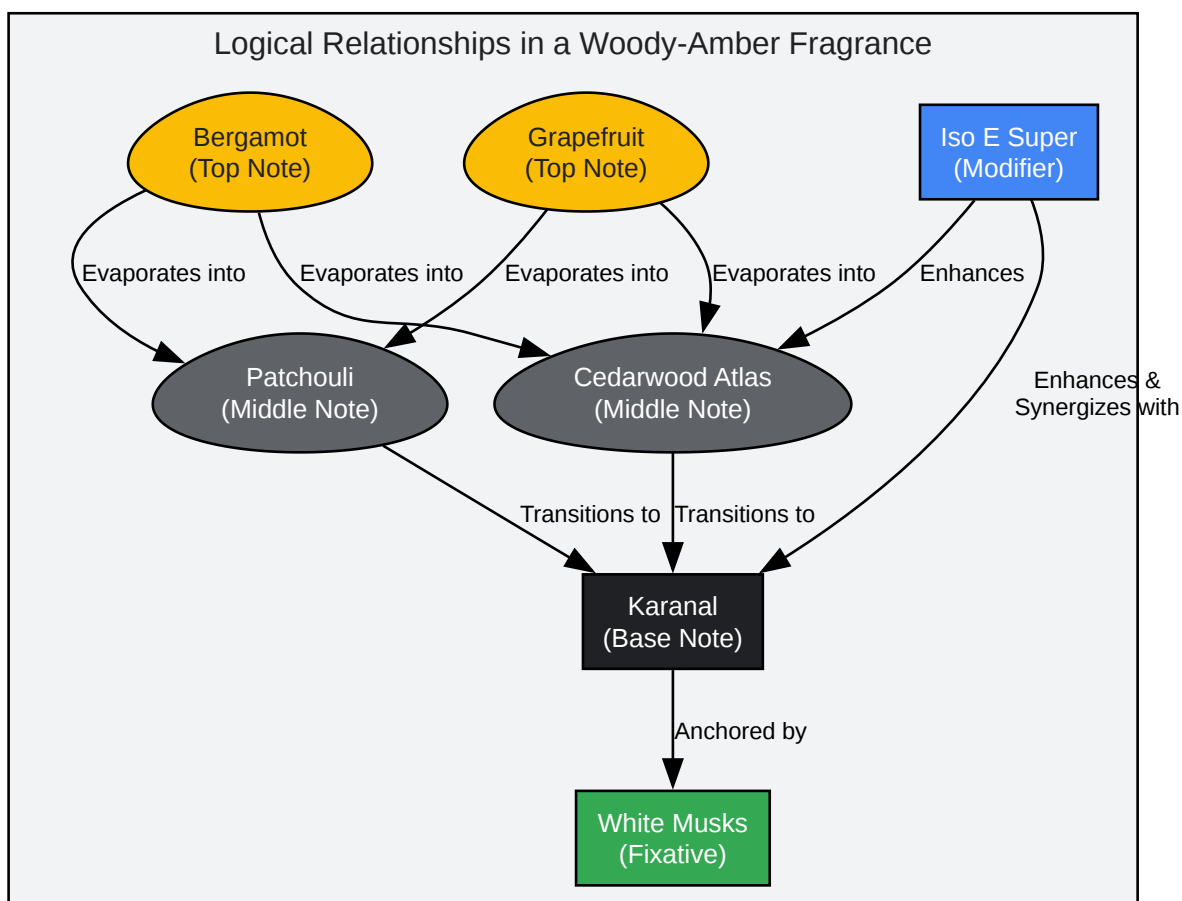
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Caption: Generalized olfactory signal transduction pathway.



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Caption: Workflow for evaluating **Karanal**'s performance.



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